Dimethyl D-Tartrate: A Technical Safety & Handling Monograph

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Compound of Interest

Compound Name:	*D-Dimethyl tartrate*
CAS No.:	*89599-43-9*
Cat. No.:	*B3058463*

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Beyond the SDS: Operationalizing Safety in Chiral Synthesis

Executive Summary

In the high-stakes environment of asymmetric synthesis, Dimethyl D-tartrate (CAS 13171-64-7) serves as a critical "chiral pool" building block.[1][2] While often classified as non-hazardous under GHS standards, its ubiquity in drug development—ranging from Sharpless epoxidation ligands to chiral resolution agents—demands a rigorous approach to handling.[1] This guide transcends the basic Safety Data Sheet (SDS), providing a mechanistic understanding of its physicochemical behavior, potential latent risks, and best-practice protocols for the bench scientist.[1]

Chemical Identity & Physicochemical Context

Understanding the physical state of Dimethyl D-tartrate is the first line of defense.[1] It exists on the cusp of phase transition near standard laboratory temperatures, often requiring specific handling strategies for its "slushy" or solid forms.[1]

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Table 1: Physicochemical Profile

Property	Value	Operational Implication
CAS Number	13171-64-7	Unique identifier for inventory tracking.[1]
Formula	$C_6H_{10}O_6$	Diester functionality susceptible to hydrolysis.[1]
Molecular Weight	178.14 g/mol	Calculation basis for stoichiometry.[1]
Physical State	White crystals or solidified melt	Melting Point (48–60°C) implies it may melt in hot warehouses or during exothermic reactions.[1]
Boiling Point	~158°C (0.2 mmHg)	High boiling point; low vapor pressure reduces inhalation risk at RT.[1]
Flash Point	>112°C (>233°F)	Class IIIB Combustible Liquid (if molten); low fire risk under normal conditions.[1]
Solubility	Soluble in water, methanol, ethanol	Readily cleaned with polar solvents; mobile in aqueous waste streams.[1]

Hazard Identification & Risk Assessment

The "Non-Hazardous" Paradox

According to OSHA (29 CFR 1910.1200) and GHS standards, Dimethyl D-tartrate is not classified as a hazardous substance.[1][3] However, "regulatory non-hazardous" does not equate to "physiologically inert."[1][4]

Scientist-to-Scientist Analysis:

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- Dust Potential: As a crystalline solid, fine particulates can mechanically irritate the respiratory tract and ocular surfaces.[1]
- Hydrolytic Fate: In vivo or environmental hydrolysis yields Tartaric Acid (a mild acid) and Methanol (toxic).[1] While the rate of hydrolysis is generally slow, ingestion of large quantities could theoretically release methanol.[1]
- Chemical Reactivity: It is a diester.[1] Contact with strong bases (NaOH, KOH) or reducing agents ($LiAlH_4$) will generate heat and potentially hazardous byproducts.[1]

Mechanistic Pathway: Hydrolysis & Metabolism

The following diagram illustrates the metabolic/chemical breakdown that dictates the latent toxicity profile.[1]

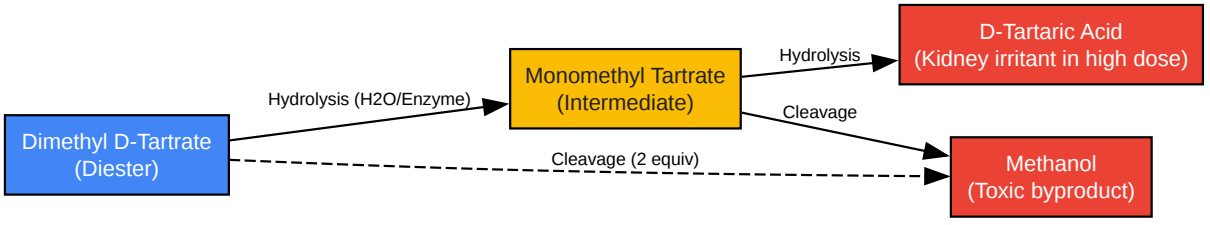

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Figure 1: Hydrolytic decomposition of Dimethyl D-tartrate.[1] Note the liberation of methanol, which underscores the importance of preventing ingestion.

Operational Safety & Exposure Control

Engineering Controls

- Ventilation: Use a chemical fume hood when handling large quantities of powder to prevent dust accumulation.[1]
- Static Control: As an organic powder, ensure grounding if transferring bulk quantities (kilo-scale) to prevent electrostatic discharge, although the Minimum Ignition Energy (MIE) is likely high.[1]

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Personal Protective Equipment (PPE) Matrix

Selection of PPE should be based on permeation logic, not just compliance.[1]

PPE Type	Recommendation	Scientific Rationale
Gloves	Nitrile Rubber (min 0.11mm)	Excellent resistance to polar esters.[1] Latex is acceptable but offers less durability against organic solvents often used in conjunction (e.g., DCM).[1]
Eye Protection	Safety Glasses with Side Shields	Essential.[1][5][6] Crystalline dust is abrasive.[1] If working with molten liquid, use a Face Shield.[1]
Respiratory	N95 / P100 (if dusty)	Only required if engineering controls (fume hood) are absent and dust generation is visible.[1]
Body	Lab Coat (Cotton/Poly blend)	Standard protection.[1] The compound is not corrosive to skin.[1][4][7]

Emergency Response Protocols

This section outlines self-validating workflows for accidents. The low toxicity allows for calm, methodical responses.[1]

Scenario A: Spills (Solid vs. Liquid)

Because the melting point is ~50°C, a spill may be solid or a supercooled liquid.[1]

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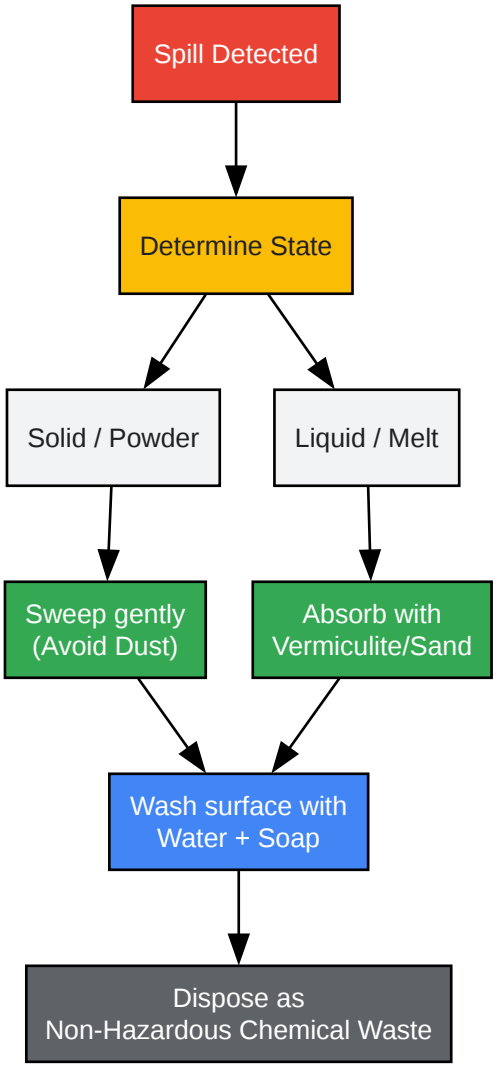

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Figure 2: Decision tree for spill management.[1] The water solubility of the compound simplifies the final cleaning step.

Scenario B: First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes.[1][7][8] Mechanism: Mechanical removal of crystals; dilution of any hydrolyzed acid.[1]
- Skin Contact: Wash with soap and water.[1][3][8][9] Mechanism: The ester is lipophilic enough to stick but hydrophilic enough to wash away with surfactants.[1]

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- Ingestion: Rinse mouth. Do not induce vomiting unless directed by medical personnel. Rationale: Low acute toxicity (LD50 > 2000 mg/kg estimated based on analogs).[1]

Storage & Stability

- Hygroscopic Nature: Esters can hydrolyze over time if exposed to moisture.[1]
- Protocol: Store in a tightly closed container in a cool, dry place.
- Incompatibility: Keep away from strong oxidizers (risk of fire), strong bases (rapid hydrolysis/exotherm), and strong reducing agents.[1]

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